

Comparative Guide: Distinguishing $K_2[Ni(CN)_4]$ from $K_4[Ni(CN)_6]$ Using Spectral Data

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Compound of Interest

Compound Name: *Dipotassium tetracyanonickelate hydrate*

CAS No.: 14323-41-2

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Executive Summary

This guide provides a technical protocol for distinguishing between Potassium Tetracyanonickelate(II) (

) and Potassium Hexacyanonickelate(II) (

).

While

is the thermodynamically stable, square-planar form of nickel(II) cyanide in standard aqueous conditions,

represents the octahedral coordination geometry. The distinction is critical in coordination chemistry studies and synthetic optimization, as the presence of the hexacyanide species often indicates specific high-pressure conditions or non-aqueous stabilization.

The Definitive Differentiator: The primary distinction lies in Magnetic Susceptibility.

- is Diamagnetic (Square Planar, Low Spin

).

- is Paramagnetic (Octahedral,
with 2 unpaired electrons).

Mechanistic & Spectral Analysis[1][2]

Coordination Geometry & Electronic Configuration

The fundamental difference between these two complexes stems from the Ligand Field Theory (LFT) splitting of the Nickel(II)

orbitals.

- (Square Planar,
): The strong-field cyanide ligands in a square planar geometry cause extreme splitting. The orbital is raised significantly in energy, becoming unoccupied. The eight -electrons pair up in the lower four orbitals (
).

- Result:

(All electrons paired).

- (Octahedral,
): In an octahedral field, the -orbitals split into
and
sets. For a
ion, the

level is filled with 6 electrons, and the remaining 2 electrons must occupy the

orbitals. According to Hund's Rule, these two electrons remain unpaired, regardless of ligand field strength (strong or weak field

octahedral is always paramagnetic).

◦ Result:

(Two unpaired electrons).

Magnetic Susceptibility (The "Gold Standard")

Magnetic measurement is the most robust method for identification because it relies on the integer number of unpaired electrons.

Parameter		
Magnetic Behavior	Diamagnetic	Paramagnetic
Unpaired Electrons ()	0	2
Spin-Only Moment ()	0 B.M.	~2.83 B.M. ^{[1][2][3]}
Experimental	0 B.M.	2.9 – 3.3 B.M. (due to orbital contribution)

Vibrational Spectroscopy (FT-IR)

Infrared spectroscopy targets the C

N stretching frequency (

). The position of this band is sensitive to the metal's oxidation state and the negative charge density on the complex anion.

- Back-Bonding Mechanism: Increased negative charge on the complex anion enhances the metal-to-ligand

-back-bonding (

). This populates the antibonding orbital of the cyanide, weakening the C N bond and lowering its vibrational frequency.

- Comparison:

- (Charge 2-): Less negative charge density. Stronger C

- N bond.

- (Sharp, Strong).

- (Charge 4-): High negative charge density. Enhanced back-bonding.

- (Predicted shift to lower wavenumbers, likely 2050–2080 cm

-).

Electronic Spectroscopy (UV-Vis)

The

transition patterns provide a "fingerprint" of the geometry.

- Square Planar (

-): Characterized by a distinct absorption band in the blue-violet region, resulting in the complex's characteristic yellow/orange color. Transitions include

- and

- .

- Octahedral (

-): Would exhibit the classic three-band pattern of octahedral

- (

- ,

). However, due to the high field strength of CN

, these bands shift significantly toward the UV compared to aquo-complexes.

Comparison Data Table

Feature		
Geometry	Square Planar ()	Octahedral ()
Magnetic State	Diamagnetic (Repelled by magnet)	Paramagnetic (Attracted to magnet)
Magnetic Moment	0 B.M.	~2.9 - 3.2 B.M.
Electronic Config	Low Spin	High Spin-like ()
IR	~2132 cm	< 2100 cm (Lower freq)
Stability (Aq)	Highly Stable	Unstable (Dissociates to Tetracyanide)

Experimental Protocols

Protocol A: Magnetic Susceptibility (Gouy Method)

Use this protocol for definitive confirmation.

- Sample Prep: Dry the nickel complex salt finely to remove surface moisture. Pack into a pre-weighed Gouy tube (cylindrical glass sample holder) to a height of 10 cm.
- Weighing: Measure the weight of the tube with the sample ().

- Field Application: Suspend the tube between the poles of an electromagnet.
- Measurement: Measure the weight change () upon applying a magnetic field (Gauss).
- Calculation:
 - If (Weight loss): Substance is Diamagnetic .
 - If (Weight gain): Substance is Paramagnetic .

Protocol B: FT-IR Characterization

Use for rapid screening.

- Matrix Preparation: Mix 1-2 mg of the unknown complex with 200 mg of spectroscopic grade KBr (Potassium Bromide).
- Pelletization: Grind the mixture to a fine powder and press at 10 tons pressure to form a transparent pellet.
- Acquisition: Scan from 4000 cm to 400 cm (Resolution 4 cm).
- Analysis: Zoom into the 2000–2200 cm

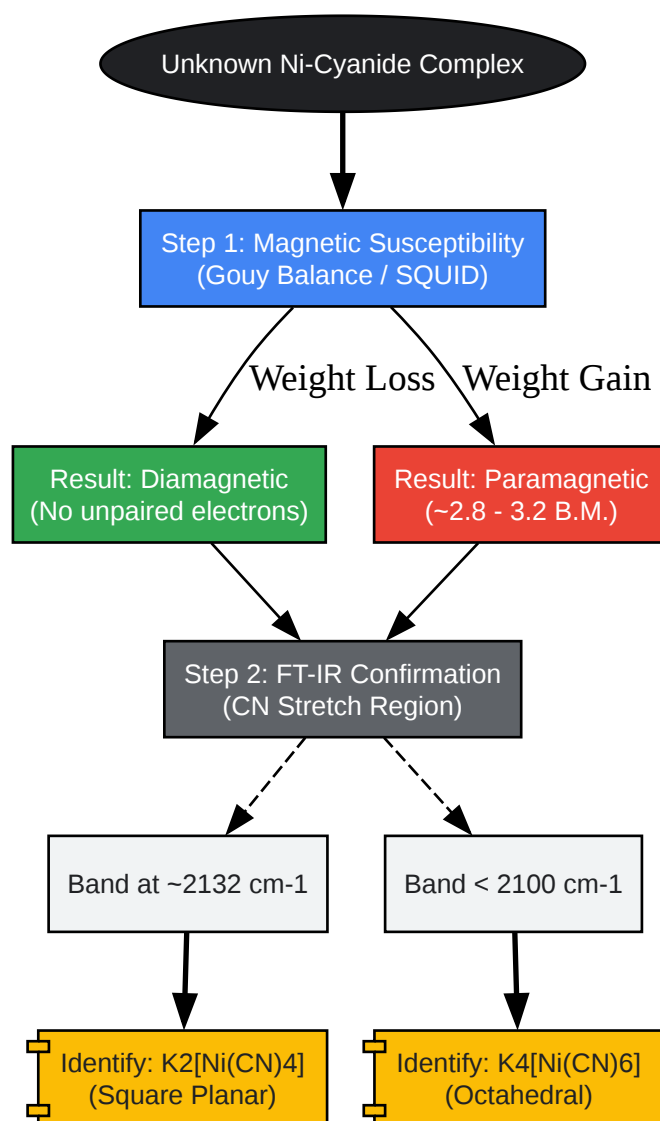
region.

- Peak at ~ 2132 cm

confirms the tetracyanide.

- Significant shift to lower wavenumbers indicates higher anionic charge (hexacyanide).

Identification Workflow (Decision Tree)



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Figure 1: Logical workflow for the spectral identification of Nickel(II) cyanide complexes.

References

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